

A Comprehensive Technical Guide to the Safe Handling of 2-Methoxyphenylacetic Acid

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Compound of Interest

Compound Name: 2-Methoxyphenylacetic acid

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This document provides an in-depth overview of the safety protocols and handling precautions for **2-Methoxyphenylacetic acid** (CAS No. 93-25-4). The information is compiled to ensure the safety of laboratory and manufacturing personnel.

Hazard Identification and Classification

2-Methoxyphenylacetic acid is classified as a hazardous substance. The following table summarizes its GHS classification.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Class	Hazard Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Signal Word: Warning[\[1\]](#)[\[2\]](#)

Hazard Pictogram:[\[1\]](#)[\[2\]](#)

- GHS07 (Exclamation Mark)

NFPA Ratings:[1]

- Health: 2 (Intense or continued exposure could cause temporary incapacitation or possible residual injury)
- Flammability: 0 (Materials that will not burn)
- Reactivity: 0 (Normally stable)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Methoxyphenylacetic acid** is provided below.

Property	Value	Reference
Molecular Formula	C9H10O3	[1][2]
Molecular Weight	166.17 g/mol	[2][3]
Appearance	White powder/solid	[3]
Melting Point	122 - 125 °C	
Flash Point	117 °C	[4]
log Pow (n-octanol/water)	1.51 (experimental)	

First Aid Measures

Adherence to the following first aid protocols is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing. If breathing is difficult or absent, provide artificial respiration. Seek medical attention. [1] [2]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical advice. [1] [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention. [1] [2]

Fire-Fighting Measures

In the event of a fire involving **2-Methoxyphenylacetic acid**, the following measures should be taken.

Aspect	Guideline
Suitable Extinguishing Media	Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1][2]
Unsuitable Extinguishing Media	No limitations on extinguishing agents are given for this substance.
Special Hazards	Thermal decomposition can generate carbon oxides (carbon monoxide and carbon dioxide). [1][5] The substance is combustible, and vapors may form explosive mixtures with air upon intense heating.
Firefighter Protection	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear, including gas-tight chemical protective clothing.[1][4][5]

Accidental Release Measures

A systematic approach is necessary for managing spills of **2-Methoxyphenylacetic acid**.

Aspect	Procedure
Personal Precautions	Evacuate unnecessary personnel from the area. Ensure adequate ventilation. Avoid breathing dust. Wear appropriate personal protective equipment (see Section 6).[1][2]
Environmental Precautions	Prevent the substance from entering drains, sewers, or public waters.[1][2]
Methods for Cleaning Up	For small spills, vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[4] Avoid generating dust. For large spills, cover drains and collect the material for disposal.

Handling and Storage

Proper handling and storage are essential to minimize risk.

Aspect	Recommendation
Handling	Use only in a well-ventilated area.[1][5] Avoid contact with skin and eyes.[1] Do not breathe dust, mist, or spray.[1] Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[1]
Storage	Store in a cool, dry, and well-ventilated place.[1] [5] Keep the container tightly closed when not in use.[1][5] Store locked up.[1]
Incompatible Materials	Strong oxidizing agents and strong bases.[1]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are crucial for safe handling.

Control Parameter	Specification
Engineering Controls	Ensure good ventilation of the workstation. Emergency eye wash fountains and safety showers should be readily available.[1][5]
Eye/Face Protection	Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards. A face shield may also be necessary. [1][2][4]
Hand Protection	Wear protective gloves.[1][4]
Skin and Body Protection	Wear suitable protective clothing to prevent skin exposure.[1][4] Safety shoes are also recommended.[1]
Respiratory Protection	If ventilation is inadequate, wear a NIOSH-approved respirator.[1][4]

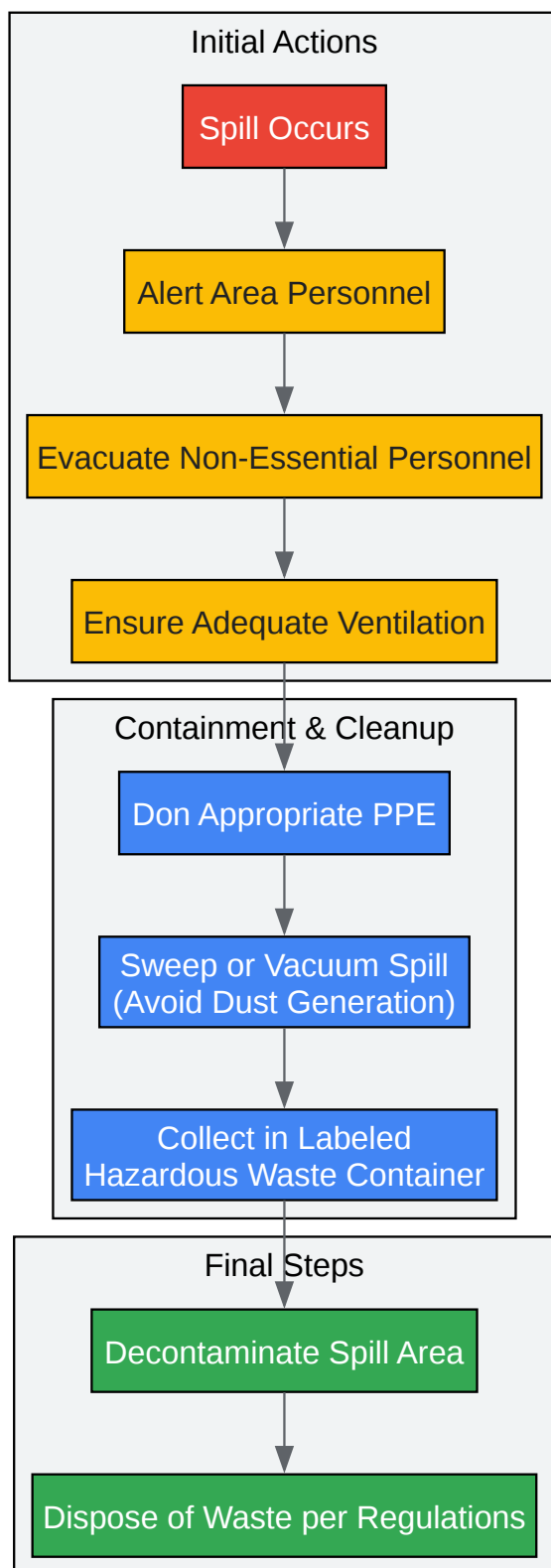
Experimental Protocols

Protocol 7.1: Standard Procedure for Handling a Small Spill

- Notification: Immediately alert personnel in the vicinity of the spill.
- Evacuation: Evacuate non-essential personnel from the immediate area.
- Ventilation: Ensure the area is well-ventilated to avoid inhalation of dust.
- PPE: Don the appropriate PPE as outlined in Section 7, including respiratory protection, gloves, eye protection, and a lab coat.
- Containment: If the spill is a powder, carefully sweep or vacuum the material. Avoid actions that could generate dust.
- Collection: Place the collected material into a clearly labeled, sealed container for hazardous waste.

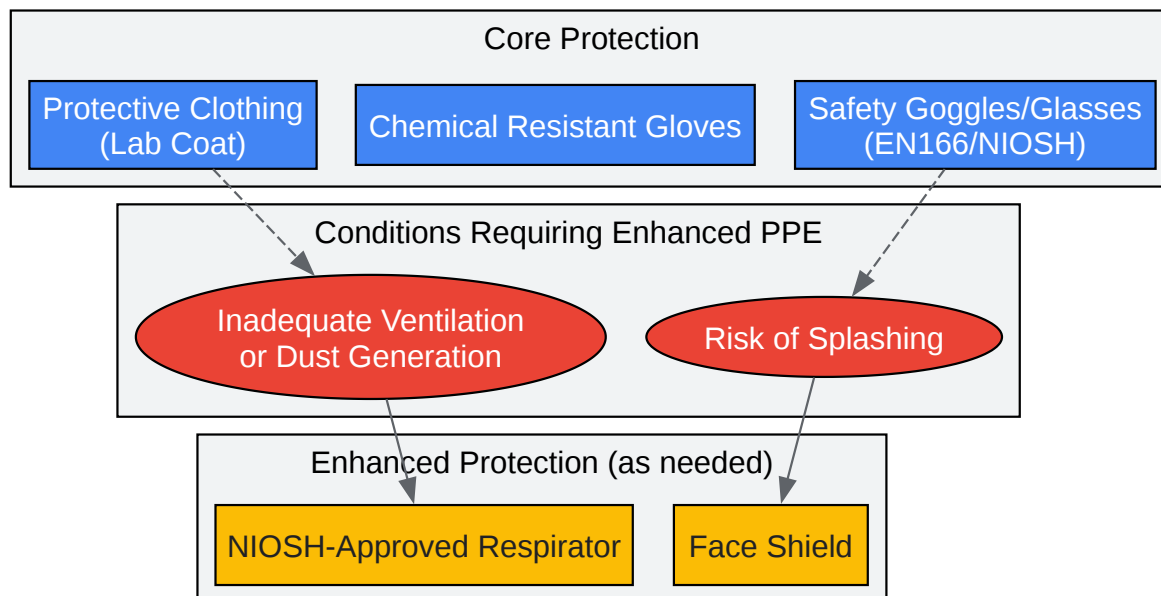
- Decontamination: Clean the spill area with a suitable solvent or detergent and water.
- Disposal: Dispose of the waste container and any contaminated cleaning materials according to institutional and local regulations.

Visualizations



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Caption: Workflow for handling a spill of **2-Methoxyphenylacetic acid**.



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Caption: Personal Protective Equipment (PPE) for **2-Methoxyphenylacetic acid**.

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